

Application Note & Synthesis Protocol: Toliprolol Hydrochloride

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Compound of Interest

Compound Name: Toliprolol hydrochloride

CAS No.: 306-11-6

Cat. No.: B1205416

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Authored for: Researchers, Scientists, and Drug Development Professionals Subject: A Detailed Guide to the Synthesis of **Toliprolol Hydrochloride**, a Beta-Adrenergic Receptor Antagonist

Introduction

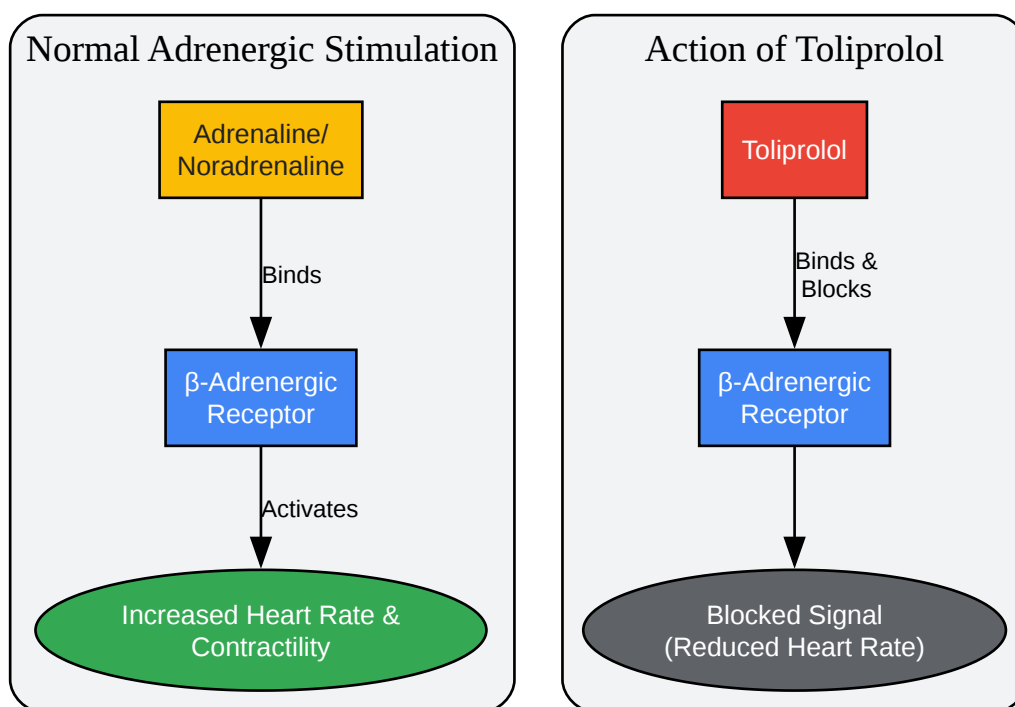
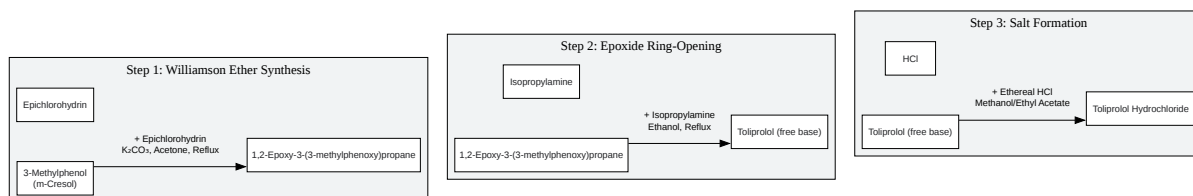
Toliprolol is a non-selective beta-adrenergic receptor antagonist belonging to the aryloxypropanolamine class of compounds.[1] Its hydrochloride salt, with the IUPAC name 1-(isopropylamino)-3-(m-tolyloxy)propan-2-ol hydrochloride, has been investigated for its potential therapeutic applications in cardiovascular conditions such as angina pectoris and hypertension.[1][2][3] Like other beta-blockers, Toliprolol functions by competitively inhibiting the action of catecholamines, such as adrenaline and noradrenaline, at beta-adrenergic receptors.[2][4] This blockade results in a reduction of heart rate, myocardial contractility, and blood pressure.[2][4]

This document provides a comprehensive, two-step protocol for the synthesis of racemic Toliprolol, followed by its conversion to the hydrochloride salt. The methodology is based on

established chemical principles, beginning with a Williamson ether synthesis, followed by an amine-induced epoxide ring-opening reaction.

Overall Synthetic Scheme

The synthesis of **Toliprolol hydrochloride** is a well-established route that begins with readily available starting materials. The process involves two primary chemical transformations followed by salt formation.



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Caption: Toliprolol competitively blocks beta-adrenergic receptors.

Experimental Synthesis Protocol

This protocol details the synthesis of racemic **Toliprolol hydrochloride**. All operations should be conducted in a well-ventilated fume hood, and appropriate personal protective equipment

(PPE) must be worn.

Part 1: Synthesis of 1,2-Epoxy-3-(3-methylphenoxy)propane (Intermediate)

This step involves the Williamson ether synthesis, where the phenoxide ion of 3-methylphenol acts as a nucleophile, attacking the electrophilic carbon of epichlorohydrin. [5] Potassium carbonate serves as the base to deprotonate the phenol, and acetone is a suitable polar aprotic solvent. [6] Materials & Reagents:

Reagent	Molar Mass (g/mol)	Amount	Moles	Molar Ratio
3-Methylphenol (m-cresol)	108.14	10.81 g	0.10	1.0
Epichlorohydrin	92.52	10.18 g (8.6 mL)	0.11	1.1
Potassium Carbonate (K ₂ CO ₃)	138.21	20.73 g	0.15	1.5

| Acetone | 58.08 | 150 mL | - | - |

Procedure:

- To a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 3-methylphenol (10.81 g), potassium carbonate (20.73 g), and acetone (150 mL).
- Stir the suspension at room temperature for 15 minutes.
- Add epichlorohydrin (10.18 g) dropwise to the mixture over 10 minutes.
- Heat the reaction mixture to reflux and maintain for 12-16 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).

- After the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts (K_2CO_3 and KCl).
- Wash the solid residue with a small amount of acetone (2 x 20 mL).
- Combine the filtrates and remove the acetone under reduced pressure using a rotary evaporator.
- The resulting crude oil is the epoxide intermediate, 1,2-epoxy-3-(3-methylphenoxy)propane, which can be used in the next step without further purification or purified by vacuum distillation.

Part 2: Synthesis of Toliprolol (Free Base)

The epoxide ring is opened by nucleophilic attack from isopropylamine. The amine preferentially attacks the less sterically hindered terminal carbon of the epoxide, yielding the desired secondary amine product.

Materials & Reagents:

Reagent	Molar Mass (g/mol)	Amount	Moles	Molar Ratio
Epoxide Intermediate	164.20	16.42 g	0.10	1.0
Isopropylamine	59.11	11.82 g (17.2 mL)	0.20	2.0

| Ethanol | 46.07 | 100 mL | - | - |

Procedure:

- In a 250 mL round-bottom flask, dissolve the crude epoxide intermediate (16.42 g) in ethanol (100 mL).
- Add isopropylamine (11.82 g) to the solution.

- Equip the flask with a reflux condenser and heat the mixture to reflux for 4-6 hours. Monitor the reaction by TLC until the starting epoxide is consumed.
- Cool the reaction mixture to room temperature and evaporate the solvent and excess isopropylamine under reduced pressure.
- The resulting residue is the crude Toliprolol free base. It can be purified by column chromatography on silica gel or by recrystallization from a suitable solvent system (e.g., hexane/ethyl acetate).

Part 3: Formation of Toliprolol Hydrochloride

The final step is the formation of the hydrochloride salt, which improves the compound's stability and water solubility. This is achieved by treating the free base with hydrochloric acid.

Materials & Reagents:

Reagent	Molar Mass (g/mol)	Amount	-
Toliprolol (free base)	223.31	22.33 g (0.10 mol)	-
Ethereal HCl or HCl in Isopropanol	-	To pH 2-3	-

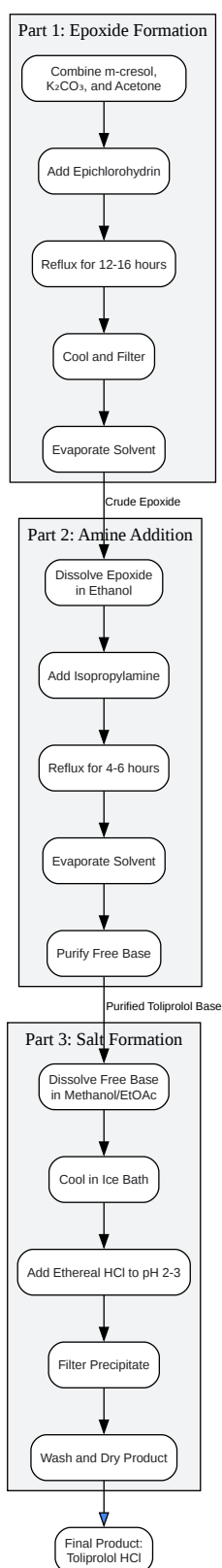
| Methanol / Ethyl Acetate | - | As required | - |

Procedure:

- Dissolve the purified Toliprolol free base (22.33 g) in a minimal amount of methanol or ethyl acetate (approx. 50-100 mL).
- Cool the solution in an ice bath.
- Slowly add a solution of hydrogen chloride in ether (or isopropanol) dropwise with stirring until the pH of the solution is acidic (pH 2-3, checked with pH paper).

- A white precipitate of **Toliprolol hydrochloride** will form.
 - Continue stirring in the ice bath for an additional 30 minutes to ensure complete precipitation.
 - Collect the solid product by vacuum filtration.
 - Wash the solid with cold ethyl acetate or ether to remove any residual impurities.
 - Dry the product under vacuum to yield **Toliprolol hydrochloride** as a white crystalline solid.
- [1]

Experimental Workflow Visualization



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Caption: Step-by-step experimental workflow for Toliprolol HCl synthesis.

Trustworthiness and Validation

- **Reaction Monitoring:** Each step should be monitored by TLC to ensure the complete consumption of starting materials before proceeding. This validates the reaction's progression and endpoint.
- **Purification:** The purification of the free base via column chromatography or recrystallization is critical for removing unreacted starting materials and byproducts. The final salt formation and recrystallization further enhance purity.
- **Product Characterization:** The identity and purity of the final **Toliprolol hydrochloride** should be confirmed using standard analytical techniques such as ^1H NMR, ^{13}C NMR, Mass Spectrometry, and Melting Point analysis.
- **Stereochemistry:** This protocol produces a racemic mixture of (R)- and (S)-Toliprolol. For therapeutic applications, the synthesis of the active (S)-enantiomer is often desired, which can be achieved by using enantiopure starting materials like (S)-epichlorohydrin or through chiral resolution techniques. [1][7]

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